

# Technical Guide: Safety and Handling of 4-Epitetracycline-d6

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## Compound of Interest

Compound Name: 4-Epitetracycline-d6

Cat. No.: B12373813

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **4-Epitetracycline-d6**. The safety data presented is primarily derived from the hydrochloride salt of the non-deuterated compound, 4-Epitetracycline HCl, and should be considered a close surrogate. It is imperative to consult the most recent Safety Data Sheet (SDS) from your specific supplier before handling this compound. All laboratory work should be conducted by trained personnel in a controlled environment.

## Introduction

**4-Epitetracycline-d6** is a deuterated isotopologue of 4-Epitetracycline, an epimer and degradation product of the broad-spectrum antibiotic, tetracycline.[1] As a labeled compound, it serves as an internal standard in pharmacokinetic and metabolic studies, and as a reference material in analytical chemistry.[2][3] This guide provides a comprehensive overview of the known safety and handling protocols for **4-Epitetracycline-d6** to ensure its safe use in a research and development setting.

## Hazard Identification and Classification

4-Epitetracycline is classified as a hazardous substance. The primary hazards are related to skin, eye, and respiratory irritation, as well as potential reproductive toxicity.[4][5]

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[4] [5]
Eye Irritation	2A	H319: Causes serious eye irritation.[4][5]
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[4][5]
Reproductive toxicity	2	H361: Suspected of damaging fertility or the unborn child.[4] [5]

Pictograms:

- GHS07: Exclamation Mark
- GHS08: Health Hazard

Signal Word: Warning

## Physical and Chemical Properties

The available data for **4-Epitetracycline-d6** and its hydrochloride salt are summarized below.

Property	Value	Source
4-Epitetracycline-d6		
Molecular Formula	C22H18D6N2O8	
Molecular Weight	450.47 g/mol	[2]
Appearance	Dark Yellow Solid	[2]
4-Epitetracycline Hydrochloride		
Molecular Formula	C22H24N2O8 · HCl	
Molecular Weight	480.90 g/mol	
Appearance	Yellow fine crystalline powder	[1]
Purity	≥98%	
UV/Vis. (λmax)	219, 256, 364 nm	[6]

## Toxicological Information

Toxicological data for **4-Epitetracycline-d6** is not available. The following data is for the non-deuterated form.

Toxicity Endpoint	Value	Species	Route	Source
LD50	>500 mg/kg	Mouse	Intraperitoneal	[5]
LD50	6,443 mg/kg	Rat	Oral	[7]

### Key Toxicological Effects:

- Acute Effects: Causes skin, eye, and respiratory irritation.[4][5]
- Chronic Effects: Suspected of damaging fertility or the unborn child.[4][5] Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.[4]
- Photosensitizer: May cause photosensitivity.[4]

- Germ Cell Mutagenicity: An Ames test with *Salmonella typhimurium* was mentioned, but results were not detailed in the provided search results.[7]

## Experimental Protocols and Handling

While specific experimental protocols for the safety assessment of **4-Epitetracycline-d6** are not detailed in the provided search results, a general safe handling workflow can be established based on the available Safety Data Sheets for the hydrochloride salt.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[4]
- Skin Protection: Handle with gloves. The specific glove material and thickness should be chosen based on the solvent used and the duration of exposure. Wear appropriate protective clothing to prevent skin exposure.[8]
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[8]

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders or creating solutions.[4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]
- Ensure that eyewash stations and safety showers are close to the workstation location.[8]

## Safe Handling and Storage

- Handling: Avoid contact with skin and eyes.[4] Avoid formation of dust and aerosols.[4] Wash hands thoroughly after handling.[8]

- Storage: Store in a cool, dry, and well-ventilated place.<sup>[4][8]</sup> The recommended storage temperature is -20°C.<sup>[4][6]</sup> Keep the container tightly closed.<sup>[4]</sup> The compound is sensitive to air, light, and moisture.<sup>[4]</sup>

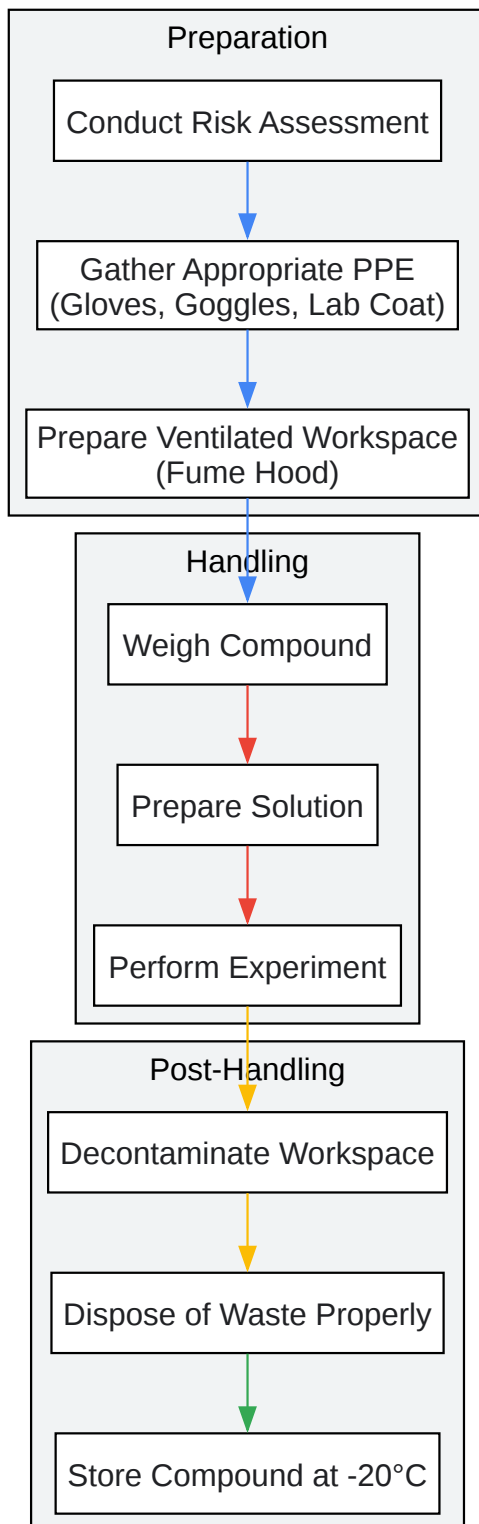
## Spillage and Waste Disposal

- Spillage: In case of a spill, evacuate personnel to a safe area.<sup>[4]</sup> Wear appropriate PPE. Avoid dust formation.<sup>[4]</sup> Sweep up the material and place it in a suitable, closed container for disposal.<sup>[4]</sup> Prevent the product from entering drains.<sup>[4]</sup>
- Waste Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.<sup>[8][9]</sup>

## Visualized Workflows and Relationships

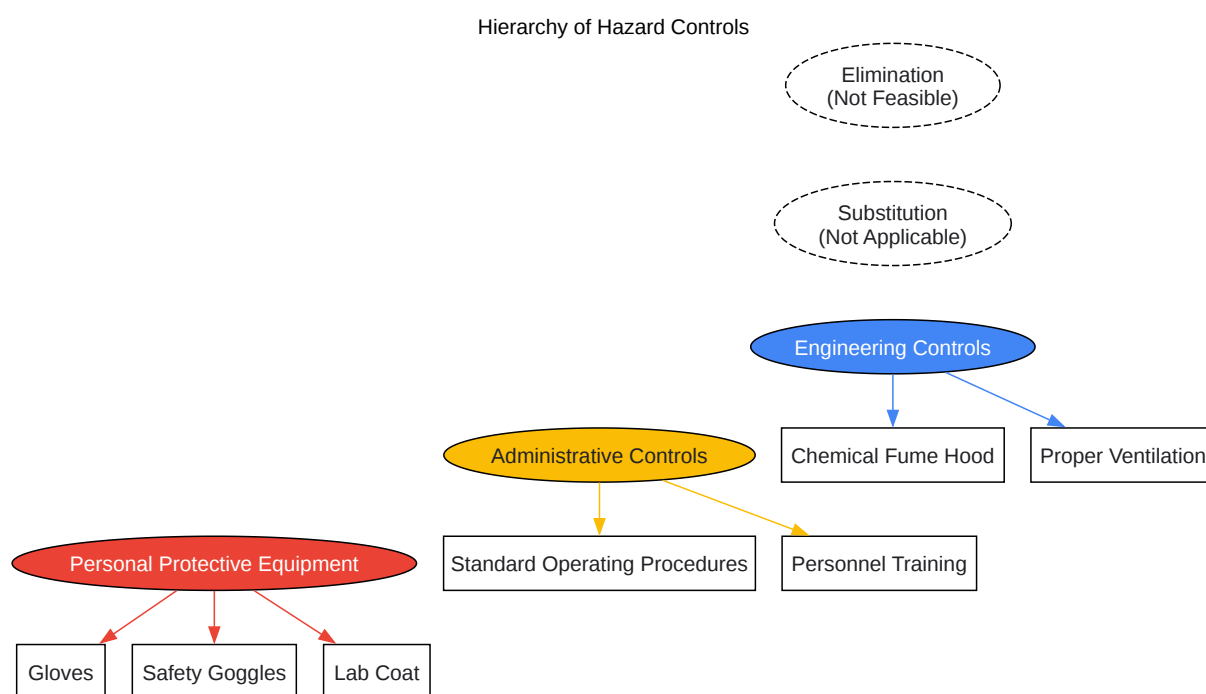
### Safe Handling Workflow

## Safe Handling Workflow for 4-Epitetracycline-d6

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Caption: A flowchart illustrating the recommended steps for safely handling **4-Epitetracycline-d6**.

## Hierarchy of Hazard Controls



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Caption: A diagram showing the hierarchy of controls for mitigating exposure to **4-Epitetracycline-d6**.

## First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[8]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[8]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[8]
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

## Conclusion

**4-Epitetracycline-d6** is a valuable tool in pharmaceutical research. While specific safety data for the deuterated form is limited, the information available for its non-deuterated hydrochloride salt indicates that it should be handled with care, utilizing appropriate personal protective equipment and engineering controls to minimize exposure. Researchers must adhere to the safety protocols outlined in this guide and the supplier's SDS to ensure a safe laboratory environment.

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